

Essential Safety and Operational Guide for 1,2,4,5-Tetramethylbenzene

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Compound of Interest

Compound Name: 1,2,4,5-Tetramethylbenzene

Cat. No.: B166113

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **1,2,4,5-Tetramethylbenzene** (Durene). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

I. Chemical Safety and Hazard Information

1,2,4,5-Tetramethylbenzene is a flammable solid that may cause irritation to the eyes, skin, and respiratory tract.^[1] It is also very toxic to aquatic life with long-lasting effects.^{[2][3]}

Quantitative Data Summary

The following tables summarize key quantitative safety and physical property data for **1,2,4,5-Tetramethylbenzene**.

Table 1: Occupational Exposure Limits

Parameter	Value	Organization	Notes
TLV-TWA (Inhalable particles)	10 mg/m ³	ACGIH	As Particles (Insoluble or Poorly Soluble) [NOS][1]
TLV-TWA (Respirable particles)	3 mg/m ³	ACGIH	As Particles (Insoluble or Poorly Soluble) [NOS][1]
OSHA PEL	Not Listed	OSHA	[3]
NIOSH REL	Not Listed	NIOSH	[3]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White crystalline powder/solid[1][3]
Molecular Formula	C ₁₀ H ₁₄
Molecular Weight	134.22 g/mol
Melting Point	78 - 82 °C / 172.4 - 179.6 °F[3]
Boiling Point	196 - 197 °C / 384.8 - 386.6 °F[3]
Flash Point	54 °C / 129.2 °F[1]
Vapor Pressure	160 mmHg @ 140 °C[3]
Solubility	Insoluble in water

Table 3: Health Hazard Data

Exposure Route	Hazard	LD50 (Oral, rat)
Inhalation	May cause respiratory tract irritation. Vapors may cause dizziness or suffocation.[1]	6989 mg/kg[1][4]
Skin Contact	May cause skin irritation.[1]	
Eye Contact	May cause eye irritation.[1]	
Ingestion	May cause irritation of the digestive tract.[1]	

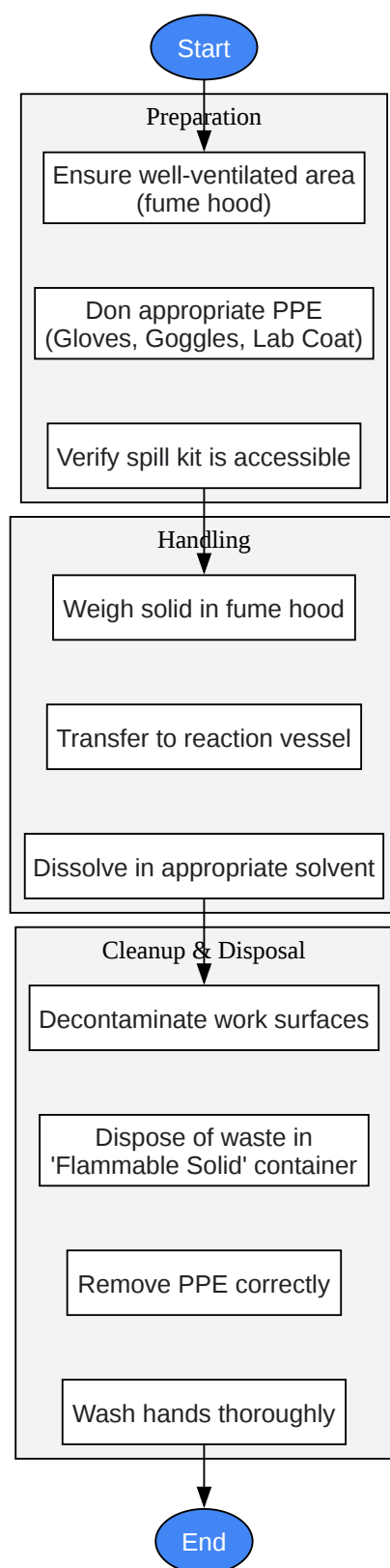
II. Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **1,2,4,5-Tetramethylbenzene**.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3]
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin exposure.[1] For brief contact, a glove with a protection class of 3 or higher (breakthrough time > 60 minutes) is recommended.[1]
 - Clothing: Wear appropriate protective clothing to prevent skin exposure.[1] For large-scale or continuous use, wear tight-weave, non-static clothing and non-sparking safety footwear. [1]
- Respiratory Protection: A NIOSH-approved half-face respirator equipped with an organic vapor/acid gas cartridge with a dust/mist filter is recommended where the neat chemical is handled.[5] A full respiratory protection program should meet OSHA's 29 CFR 1910.134 and ANSI Z88.2 standards.[1]

III. Operational Plan: Step-by-Step Handling Protocol

Workflow for Handling **1,2,4,5-Tetramethylbenzene**



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Caption: Workflow for the safe handling of **1,2,4,5-Tetramethylbenzene**.

Detailed Methodology:

- Preparation:
 - Work in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)
 - Ensure an eyewash station and safety shower are readily accessible.[\[1\]](#)
 - Don all required PPE as specified in Section II.
 - Keep away from heat, sparks, open flames, and other sources of ignition.[\[3\]](#) Use spark-proof tools and explosion-proof equipment.[\[1\]](#)
 - Minimize dust generation and accumulation.[\[1\]](#)
- Handling:
 - Wash hands thoroughly after handling.[\[1\]](#)
 - Avoid contact with eyes, skin, and clothing.[\[1\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)
- Storage:
 - Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[1\]](#)
 - Keep containers tightly closed.[\[3\]](#)

IV. Emergency and Disposal Plans

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[1\]](#)
- Skin Contact: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.[\[1\]](#)

- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[1\]](#)
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[\[1\]](#)

Spill Response

- Immediate Actions:
 - Remove all sources of ignition.[\[1\]](#)
 - Evacuate the area. For a small spill, isolate the area for at least 25 meters (75 feet) in all directions. For a large spill, consider an initial downwind evacuation for at least 100 meters (330 feet).[\[5\]](#)
 - Ensure adequate ventilation.[\[1\]](#)
- Cleanup Procedure:
 - Wear appropriate PPE.
 - For small spills of solid material, vacuum or sweep up the material and place it into a suitable, labeled disposal container.[\[1\]](#) Use a spark-proof tool.[\[1\]](#)
 - For spills of the material in solution, use an absorbent paper to pick up all liquid spill material.[\[5\]](#)
 - Seal contaminated clothing and absorbent paper in a vapor-tight plastic bag for eventual disposal.[\[5\]](#)
 - Wash all contaminated surfaces with alcohol followed by a strong soap and water solution.[\[5\]](#)

Disposal Plan

- All waste must be handled in accordance with local, state, and federal regulations.[\[4\]](#)

- Dispose of this material and its container as hazardous waste.[4]
- Do not allow waste to enter drains or the environment.[4]
- Consult with a licensed professional waste disposal service to dispose of this material. Recycle wherever possible.[4]
- Empty containers may retain product residue and can be hazardous. Do not cut, drill, grind, or weld on or near the container.[4]

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